

# A Comparative Spectroscopic Guide to Carboxyphenylboronic Acid Pinacol Esters

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## Compound of Interest

**Compound Name:** 2-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)benzoic acid

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A Deep Dive into the Spectroscopic Signatures of 2-, 3-, and 4-Carboxyphenylboronic Acid Pinacol Esters for Researchers and Drug Development Professionals.

In the landscape of modern organic synthesis, particularly in the realm of cross-coupling reactions, boronic acid derivatives stand as indispensable tools. Among these, pinacol esters of carboxyphenylboronic acids are of significant interest due to their stability and utility in the synthesis of complex molecules, including active pharmaceutical ingredients. This guide provides a comprehensive comparison of the spectroscopic data for three positional isomers: 2-carboxyphenylboronic acid pinacol ester, 3-carboxyphenylboronic acid pinacol ester, and 4-carboxyphenylboronic acid pinacol ester. Understanding their distinct spectroscopic fingerprints is crucial for unambiguous characterization, reaction monitoring, and quality control.

## The Significance of Spectroscopic Analysis

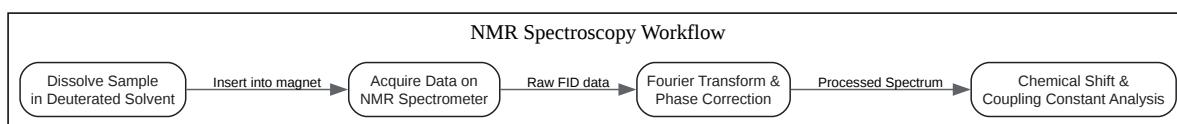
Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) provide a detailed picture of a molecule's structure. For positional isomers, where the molecular formula and mass are identical, subtle differences in the electronic environment of atoms lead to unique spectral patterns. This guide will dissect these differences, offering a clear framework for distinguishing between the ortho, meta, and para isomers.

## Molecular Structures at a Glance

The fundamental difference between the three compounds lies in the position of the carboxylic acid group relative to the boronic acid pinacol ester group on the benzene ring. This seemingly minor structural change has a profound impact on the spectroscopic properties of each molecule.

Carboxyphenylboronic Acid  
4-Isomer

ylboronic Acid Pinacol Ester  
3-Isomer  
2-Carboxyphenylboronic Acid  
2-Isomer



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